

# Personal protective equipment for handling S-Acetylglutathione

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## Compound of Interest

Compound Name: S-Acetylglutathione

Cat. No.: B1329993

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## Essential Safety and Handling Guide for S-Acetylglutathione

This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **S-Acetylglutathione**. The following procedures are designed to ensure safe operational handling and disposal, fostering a secure research environment.

## Physicochemical and Safety Data

**S-Acetylglutathione** is a derivative of glutathione and is used in research for its potential to increase intracellular glutathione levels.[1][2][3] While it is not classified as a hazardous substance according to several safety data sheets, adherence to standard laboratory safety protocols is essential.[4]

Property	Value	Reference
CAS Number	3054-47-5	[5]
Molecular Formula	C12H19N3O7S	[6]
Molecular Weight	349.36 g/mol	[6]
Appearance	Crystalline solid	[1]
Solubility	Soluble in hot water; practically insoluble in cold water. Approx. 1 mg/mL in PBS (pH 7.2).	[1][2][3]
Storage Temperature	Recommended storage under 25°C in a cool, dry area.	[5]
Hazard Identification	Not classified as hazardous, but may cause irritation to mucous membranes and the upper respiratory tract. Harmful if swallowed.	[4][7]

## Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment should be worn when handling **S-Acetylglutathione**:

PPE Category	Specific Recommendations	Reference
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	<a href="#">[6]</a> <a href="#">[8]</a>
Skin	Wear appropriate protective gloves (inspected prior to use) and impervious clothing to prevent skin exposure.	<a href="#">[5]</a> <a href="#">[8]</a>
Respiratory	In cases of insufficient ventilation or potential for dust formation, use a NIOSH or European Standard EN 149 approved respirator. A full-face respirator may be necessary if exposure limits are exceeded.	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
General	A laboratory fume hood or other local exhaust ventilation should be used to minimize airborne concentrations. An eyewash station and safety shower should be readily available.	<a href="#">[6]</a> <a href="#">[7]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance. The following step-by-step guidance outlines the lifecycle of **S-Acetylglutathione** in the laboratory.

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the container in a tightly closed, well-ventilated, dry area.[5][6] The recommended storage temperature is below 25°C.[5]
- Keep away from strong oxidizing agents.[5]

#### Handling and Preparation of Solutions:

- Always handle **S-Acetylglutathione** within a laboratory fume hood or a well-ventilated area to avoid inhalation of dust.[6][9]
- Avoid contact with skin and eyes by wearing the appropriate PPE.[5]
- For preparing aqueous solutions, **S-Acetylglutathione** can be dissolved directly in aqueous buffers.[1] It is recommended not to store aqueous solutions for more than one day.[1]
- Do not eat, drink, or smoke in the handling area.[10]

#### In Case of a Spill:

- Evacuate personnel from the immediate area.[8][9]
- Ensure adequate ventilation.[8]
- Wearing appropriate PPE, vacuum or sweep up the spilled material.[5]
- Place the collected material into a suitable, sealed container for disposal.[5][9]
- Avoid generating dust during clean-up.[6]
- Prevent the spilled material from entering drains or water courses.[6][8]

#### Disposal:

- Dispose of waste material in a manner consistent with federal, state, and local regulations.[5]
- Disposal can be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9]
- Do not discharge into sewer systems.[9]

- Contaminated packaging should be triple-rinsed and can be offered for recycling or disposed of in a sanitary landfill after being rendered unusable.[9]

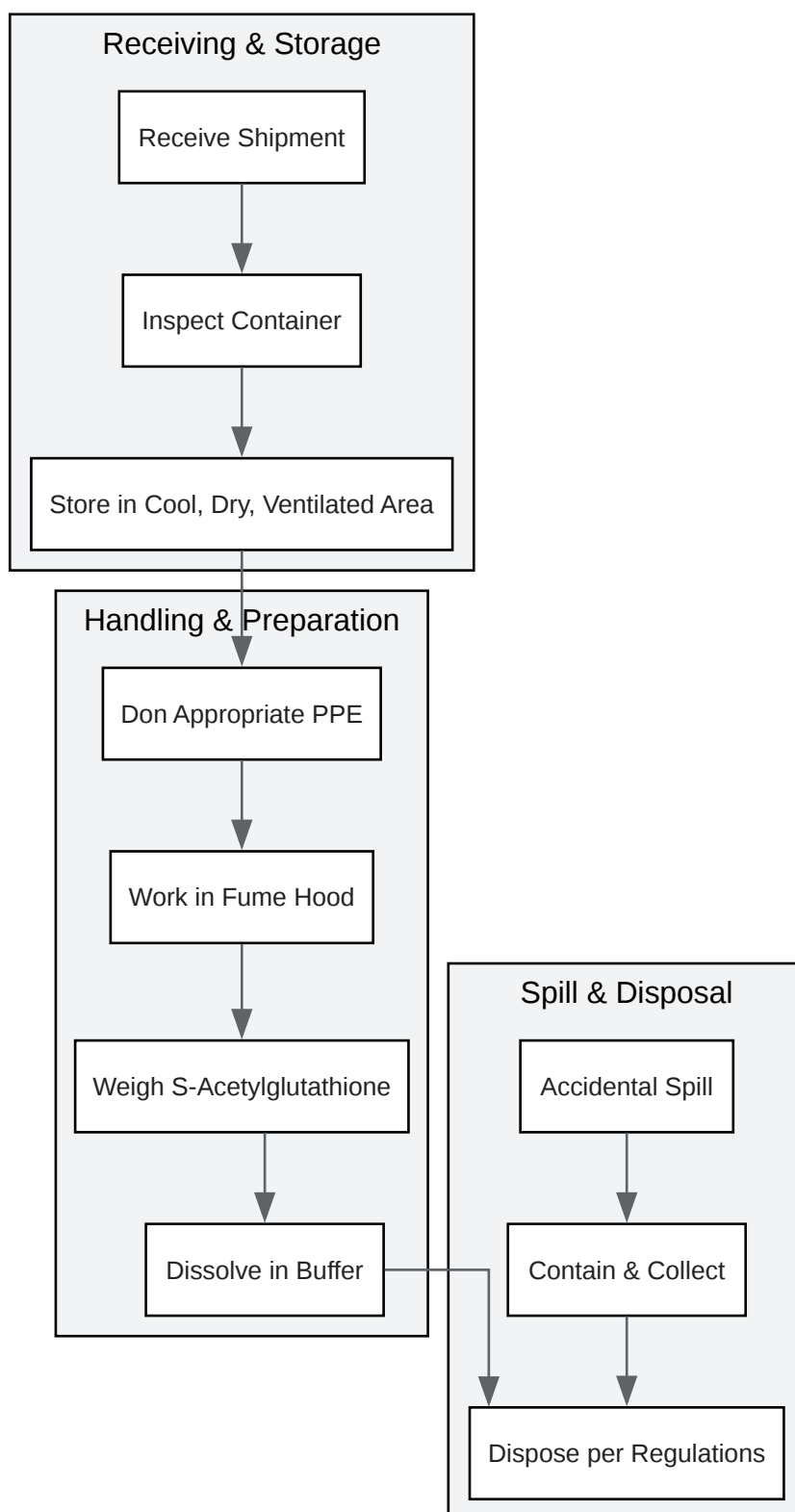
## First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention.	[5][8]
Skin Contact	Remove contaminated clothing and shoes immediately. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention.	[5]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[5]
Ingestion	Do not induce vomiting. Wash the mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5][8][9]

## Visualized Workflows and Pathways

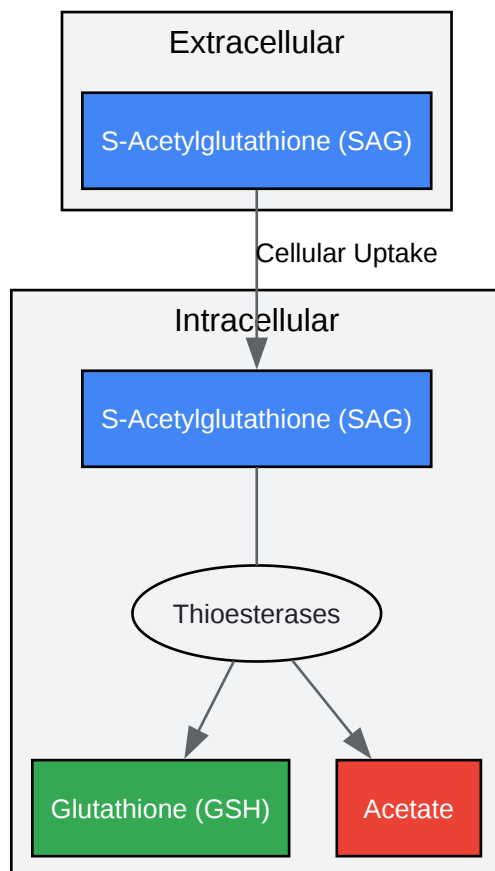
To further clarify procedural and biological processes, the following diagrams are provided.



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Figure 1: Laboratory Workflow for **S-Acetylglutathione**

**S-Acetylglutathione** serves as a prodrug to deliver glutathione into cells. The acetyl group enhances its stability and uptake.



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